

A Technical Guide to a Novel Bioactive Steroid from Nerium oleander L.

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a detailed overview of a newly isolated and characterized bioactive steroid from the plant Nerium oleander L. The compound, identified as 3β -acetoxy-5, 25 (26) diene, 24 β hydroxy lanostane, has demonstrated significant biological activity, positioning it as a compound of interest for further investigation in drug discovery and development.

Introduction

Nerium oleander L., a well-known member of the Apocynaceae family, has a long history in traditional medicine for treating various ailments.[1][2][3] Its extracts are known to contain a variety of bioactive compounds, including cardiac glycosides, triterpenoids, and steroids, which contribute to its diverse pharmacological properties such as anti-inflammatory, anti-cancer, and antimicrobial activities.[2][4] Recent research has led to the isolation of a new lanostane-type steroid with promising biological activity.[5] This document serves as a comprehensive technical guide to this novel compound.

Compound Characterization

The newly isolated steroid was identified as 3β -acetoxy-5, 25 (26) diene, 24 β hydroxy lanostane.[5] Its structure was elucidated using a combination of advanced spectroscopic techniques, including 1D and 2D Nuclear Magnetic Resonance (NMR) and mass spectrometry. [5]



The structural confirmation of the compound was based on the following key spectroscopic data.

Table 1: ¹H NMR (Proton NMR) Data[5]

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-24	3.91	m	-
H-5	5.52	t	2.0
Olefinic protons	4.90, 4.80	-	-
Me-2'	2.05	S	-
Me-27	1.72	-	-
Me-28	1.05	-	-
Me-29	1.04	-	-
Me-30	0.91	-	-

Table 2: 13C NMR (Carbon NMR) Data[5]

Carbon Assignment	Chemical Shift (δ) ppm
C-23	32.5
C-25	147.2
C-22	32.0
C-26	110.6
C-27	17.1
C-24	75.2
C-5	145.1



Biological Activity

The isolated steroid exhibited significant inhibitory activity against the lipoxygenase enzyme.[5] Lipoxygenases are a family of enzymes involved in the inflammatory pathway, making their inhibitors potential therapeutic agents for inflammatory diseases. The compound's activity was compared to the standard inhibitor, Baicalein.[5]

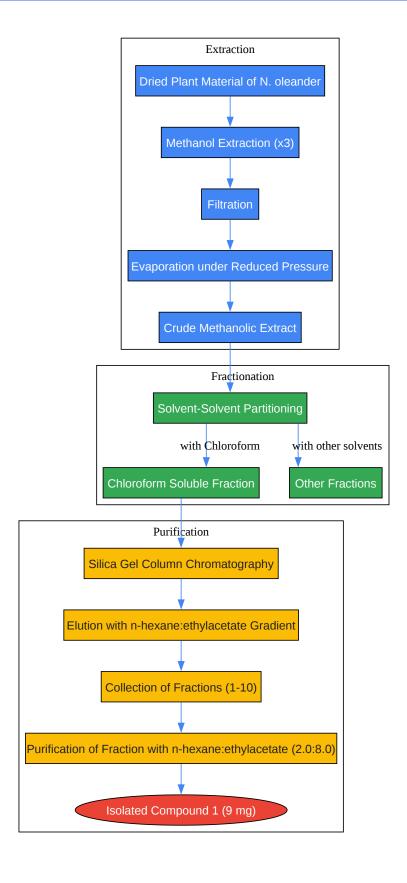
Table 3: Lipoxygenase Inhibition Assay Results[5]

Compound	Concentration (μg/mL)	% Inhibition	IC50 (μM)
3β-acetoxy-5, 25 (26) diene, 24 β hydroxy lanostane	500	65.4 ± 0.12	350.4 ± 0.15
Baicalein (Standard)	500	94.2 ± 0.25	22.4 ± 0.05

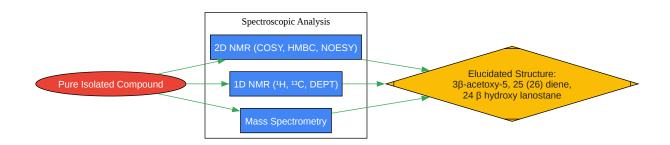
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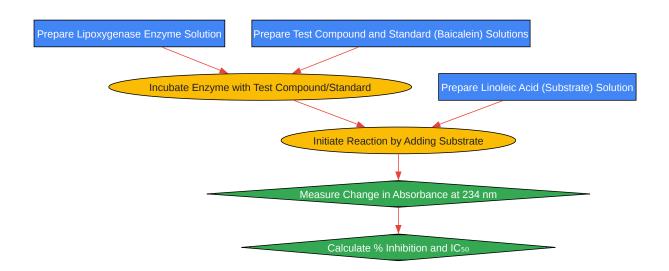
The following workflow outlines the procedure for the extraction and isolation of the novel steroid from Nerium oleander.[5]











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